

Essential Safety and Operational Guidance for Handling 5-Aminonaphthalene-1-sulfonamide

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Compound of Interest

Compound Name: 5-Aminonaphthalene-1-sulfonamide

Cat. No.: B1598339

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This document provides crucial safety and logistical information for the handling and disposal of **5-Aminonaphthalene-1-sulfonamide**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and proper chemical management.

Chemical and Physical Properties

Property	Value
Synonyms	4-Aminonaphthalene-1-sulphonic acid, Naphthionic acid, 1-Naphthylamine-4-sulfonic acid
Molecular Formula	C ₁₀ H ₉ NO ₃ S
Molecular Weight	223.25 g/mol
Appearance	Pale purple to grey or brown to dark brown powder
Melting Point	> 300 °C / 572 °F[1]
Solubility	No data available

Hazard Identification and Precautionary Statements

5-Aminonaphthalene-1-sulfonamide is classified as a substance that causes severe skin burns and eye damage[2][3]. It is crucial to handle this chemical with care and adhere to the following precautionary measures:

- P260: Do not breathe dusts or mists.[2]
- P264: Wash skin thoroughly after handling.[2]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[2]
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[2]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.[2]
- P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/ doctor.[2]
- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/ doctor.[2]
- P405: Store locked up.[2]
- P501: Dispose of contents/ container to an approved waste disposal plant.[2]

There are no established occupational exposure limit values for this substance.[2]

Personal Protective Equipment (PPE)

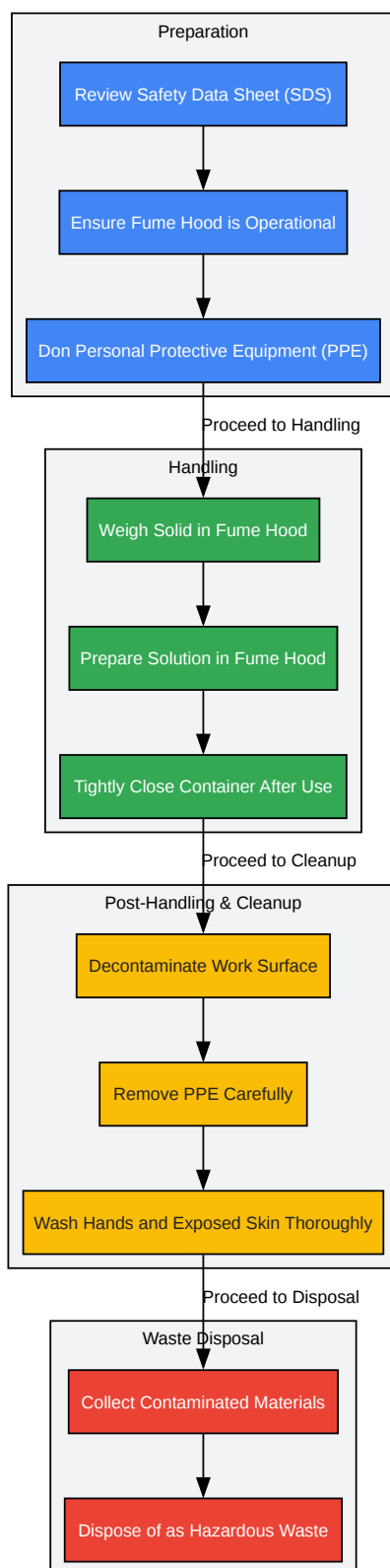
To ensure safety, the following personal protective equipment is mandatory when handling **5-Aminonaphthalene-1-sulfonamide**:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3][4] A face shield may also be necessary.

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
[3] This includes a lab coat or coveralls. Gloves must be inspected prior to use, and proper glove removal technique (without touching the glove's outer surface) should be followed to avoid skin contact.[2]
- Respiratory Protection: Under normal use conditions with adequate ventilation (such as a chemical fume hood), respiratory protection may not be required.[1][3] However, if dust is generated, a particle filter respirator is recommended.

Operational Workflow for Safe Handling

The following diagram outlines the step-by-step procedure for safely handling **5-Aminonaphthalene-1-sulfonamide** in a laboratory setting.



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Caption: Workflow for handling **5-Aminonaphthalene-1-sulfonamide**.

Spill and Emergency Procedures

In the event of a spill or exposure, follow these procedures:

- **Spills:** Evacuate the area. For dry spills, avoid generating dust.[2] Collect the material using a method that does not create dust (e.g., gently sweep up and shovel into a suitable container for disposal).[3] Ensure the area is well-ventilated. Do not let the product enter drains.[2]
- **Inhalation:** Move the person to fresh air and keep them comfortable for breathing. Immediately call a poison center or doctor.[2]
- **Skin Contact:** Immediately take off all contaminated clothing. Rinse the skin with water or shower. Call a physician immediately.[2]
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call an ophthalmologist.[2]
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Call a physician immediately.[2]

Storage and Disposal Plan

Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3] Store in a corrosives area and keep locked up.[2][3]

Disposal: Waste material must be disposed of in accordance with national and local regulations.[2] Dispose of the contents and container to an approved waste disposal plant.[2][3] Do not mix with other waste. Handle uncleaned containers as you would the product itself.[2] Discharge into the environment must be avoided.[2]

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